

Copper(II) Tartrate Hydrate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Copper(II) tartrate hydrate*

Cat. No.: *B1216646*

[Get Quote](#)

Introduction

Copper(II) tartrate, also known as cupric tartrate, is a metal coordination complex formed between copper(II) ions and tartrate anions. It is a compound of significant interest in various fields, including analytical chemistry, materials science, and organic synthesis.^{[1][2]} This guide provides an in-depth overview of the molecular formula, weight, properties, synthesis, and analysis of **Copper(II) tartrate hydrate**, tailored for researchers, scientists, and drug development professionals.

Molecular Identity and Physicochemical Properties

Copper(II) tartrate typically exists as a hydrated salt, appearing as a blue to green crystalline powder.^{[1][3][4]} The degree of hydration can vary, which affects its molecular weight. The anhydrous form is less common due to its instability in atmospheric conditions.^[2]

Table 1: Chemical Identifiers for **Copper(II) Tartrate Hydrate**

Identifier	Value	Reference
Systematic Name	Copper(II) (2R,3R)-2,3-dihydroxybutanedioate hydrate	[5]
Common Synonyms	Cupric tartrate hydrate, Tartaric acid cupric salt	[1][6]
CAS Number	946843-80-7	[1][3][5][6]
Molecular Formula	$[-CH(OH)CO_2]_2Cu \cdot xH_2O$ or $C_4H_4CuO_6 \cdot xH_2O$	[1][3][5]
InChI Key	MAUZTCHAIPUZJB-OLXYHTOASA-L	

Table 2: Physicochemical Data of **Copper(II) Tartrate Hydrate**

Property	Value	Reference
Molecular Weight	211.62 g/mol (anhydrous basis)	[1][7]
	229.63 g/mol (monohydrate)	[6]
Appearance	Blue to green crystalline powder	[1][3][5]
Melting Point	~275 °C (decomposes)	[1]
Solubility	Insoluble to slightly soluble in water. Solubility is influenced by pH and temperature.[2][4]	
Purity	≥95.0% to 99.9% (metals basis)	

Experimental Protocols

Detailed methodologies for the synthesis and analysis of Copper(II) tartrate are crucial for reproducible research. The following sections outline common experimental procedures.

The single diffusion gel growth technique is an effective method for producing high-quality crystals of sparingly soluble salts like Copper(II) tartrate at ambient temperatures.[8]

Protocol:

- **Gel Preparation:** A solution of sodium metasilicate (e.g., 1M) is prepared in deionized water. The pH of the gel is adjusted by adding tartaric acid, which also serves as the inner reactant. The specific gravity and pH are optimized for desired crystal growth (e.g., pH of 4).[8] The mixture is then poured into test tubes and allowed to set for a specific aging period.[8]
- **Reactant Addition:** Once the silica gel has set, an aqueous solution of a copper(II) salt, such as Copper(II) chloride ($\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$), is carefully layered on top of the gel. This salt acts as the supernatant or outer reactant.[8]
- **Diffusion and Crystal Growth:** The copper(II) ions from the supernatant diffuse slowly into the gel matrix. They react with the tartrate ions from the tartaric acid already incorporated into the gel.[8] This slow, controlled reaction leads to the nucleation and growth of Copper(II) tartrate crystals within the gel over several days.
- **Harvesting:** Once the crystals have reached the desired size, they are carefully harvested from the gel, washed with deionized water to remove any unreacted components, and dried.

Below is a workflow diagram illustrating this synthesis process.

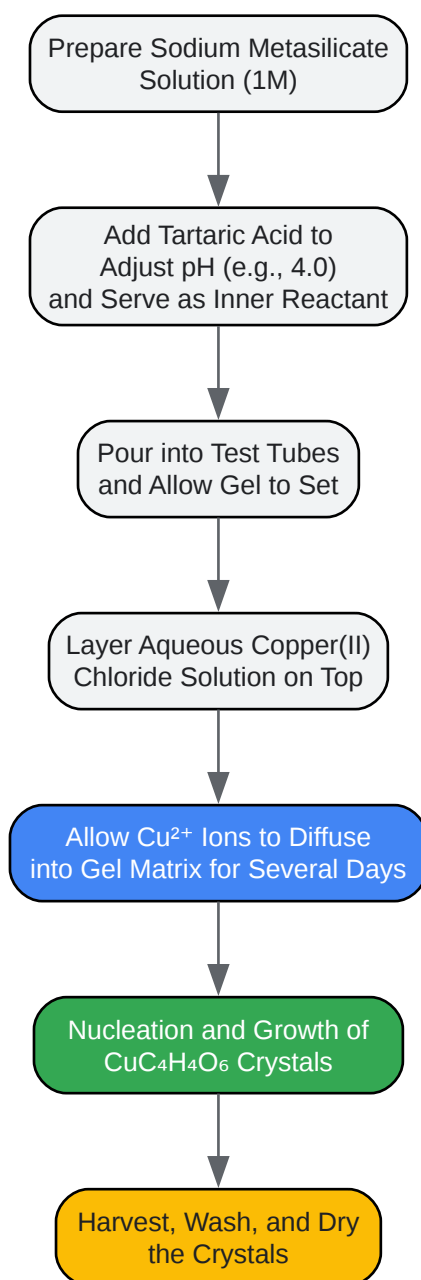


Diagram 1: Synthesis of Copper(II) Tartrate via Gel Growth

[Click to download full resolution via product page](#)

Diagram 1: Synthesis of Copper(II) Tartrate via Gel Growth

Characterization is essential to confirm the identity, structure, and purity of the synthesized compound.

- Powder X-Ray Diffraction (PXRD): PXRD is used to determine the crystal structure and phase purity. The grown crystals are ground into a fine powder and analyzed using a

diffractometer with Cu K α radiation (wavelength $\lambda = 1.5406 \text{ \AA}$). The resulting diffraction pattern, with peaks at specific 2θ angles, can be indexed to determine the unit cell parameters, confirming the orthorhombic crystal system for Copper(II) tartrate.[8]

- **Fourier-Transform Infrared Spectroscopy (FTIR):** FTIR spectroscopy identifies the functional groups present in the molecule. A sample is prepared as a KBr pellet, and the spectrum is recorded in the $400\text{--}4000 \text{ cm}^{-1}$ range. The spectrum confirms the presence of carboxylate groups and hydroxyl groups, and shows coordination of the tartrate to the Cu(II) ion through these groups.[8]
- **X-ray Photoelectron Spectroscopy (XPS):** XPS is employed to determine the elemental composition and the oxidation state of the copper ions. The analysis of the Cu 2p region of the spectrum, specifically the binding energies of the $2p_{3/2}$ and $2p_{1/2}$ peaks and their associated satellites, confirms the presence of Cu^{2+} ions and the paramagnetic nature of the compound.[8]

The solubility product constant (K_{sp}) is a measure of the solubility of a sparingly soluble salt. For Copper(II) tartrate, it can be determined spectrophotometrically due to the characteristic blue color of the aqueous Cu^{2+} ion.[9][10][11]

Dissociation Equation: $\text{CuC}_4\text{H}_4\text{O}_6(\text{s}) \leftrightarrow \text{Cu}^{2+}(\text{aq}) + \text{C}_4\text{H}_4\text{O}_6^{2-}(\text{aq})$ [9] K_{sp} Expression: $K_{sp} = [\text{Cu}^{2+}][\text{C}_4\text{H}_4\text{O}_6^{2-}]$ [9]

Protocol:

- **Preparation of a Saturated Solution:** A saturated solution of Copper(II) tartrate is prepared by mixing equimolar solutions of a soluble copper salt (e.g., 0.1 M CuSO_4) and a soluble tartrate salt (e.g., 0.1 M sodium tartrate).[10] The mixture is allowed to equilibrate for a sufficient time (e.g., 15 minutes or longer) for the precipitate to form completely.[9][10]
- **Separation of Solid:** The precipitate is removed from the saturated solution by centrifugation or filtration to obtain a clear supernatant.[9]
- **Preparation of Standard Solutions:** A series of standard solutions with known concentrations of Cu^{2+} are prepared by diluting a stock solution of CuSO_4 . [11]

- Spectrophotometric Measurement: Using a spectrophotometer set to the wavelength of maximum absorbance for the Cu^{2+} ion (approx. 675 nm), the absorbance of each standard solution is measured to create a Beer's Law calibration curve (Absorbance vs. $[\text{Cu}^{2+}]$).^[9]
- Determination of $[\text{Cu}^{2+}]$: The absorbance of the saturated Copper(II) tartrate supernatant is measured. Using the calibration curve, the concentration of Cu^{2+} in the saturated solution is determined.
- Calculation of K_{sp} : Since the dissolution stoichiometry is 1:1, the concentration of the tartrate ion $[\text{C}_4\text{H}_4\text{O}_6^{2-}]$ is equal to the determined $[\text{Cu}^{2+}]$. The K_{sp} is then calculated as $K_{\text{sp}} = [\text{Cu}^{2+}]^2$.

The workflow for this analytical procedure is visualized below.

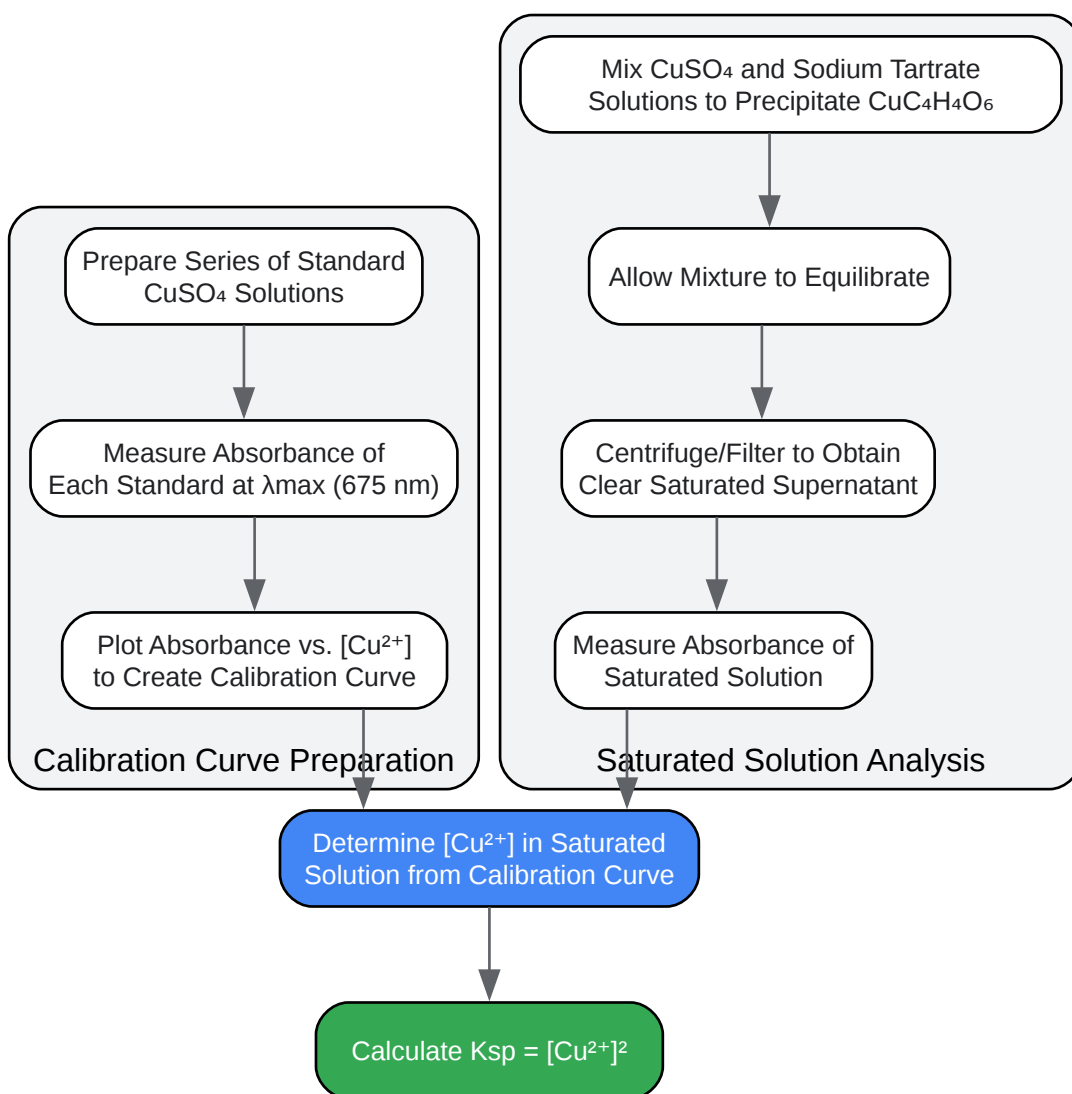


Diagram 2: Workflow for K_{sp} Determination of Copper(II) Tartrate

[Click to download full resolution via product page](#)

Diagram 2: Workflow for K_{sp} Determination of Copper(II) Tartrate

Applications and Research Relevance

Copper(II) tartrate hydrate is a versatile compound with applications spanning multiple scientific disciplines.

Table 3: Key Application Areas of **Copper(II) Tartrate Hydrate**

Field	Application	Description	Reference
Organic Synthesis	Catalyst	Used as a catalyst in organic reactions, such as the polymerization of acetylene to form helical polyacetylene fibers.[1] It is also a precursor for creating copper-based metal-organic frameworks (MOFs).	
Analytical Chemistry	Reagent	Employed in various analytical techniques, including spectroscopy, to study copper content in different samples.[1] It is a key component in Fehling's solution for detecting reducing sugars.	
Materials Science	Precursor	Serves as a precursor for synthesizing nanocomposite semiconductors and other copper-organic materials.[2]	
Agriculture	Micronutrient	Utilized in the formulation of fertilizers to provide essential copper micronutrients for healthy plant growth	

and enhanced crop yields.[1]

Food Industry

Additive

Acts as a food preservative and color stabilizer, helping to maintain the quality of various food products.

[1]

The relationship between the compound's structure, its resulting properties, and its diverse applications is summarized in the diagram below.

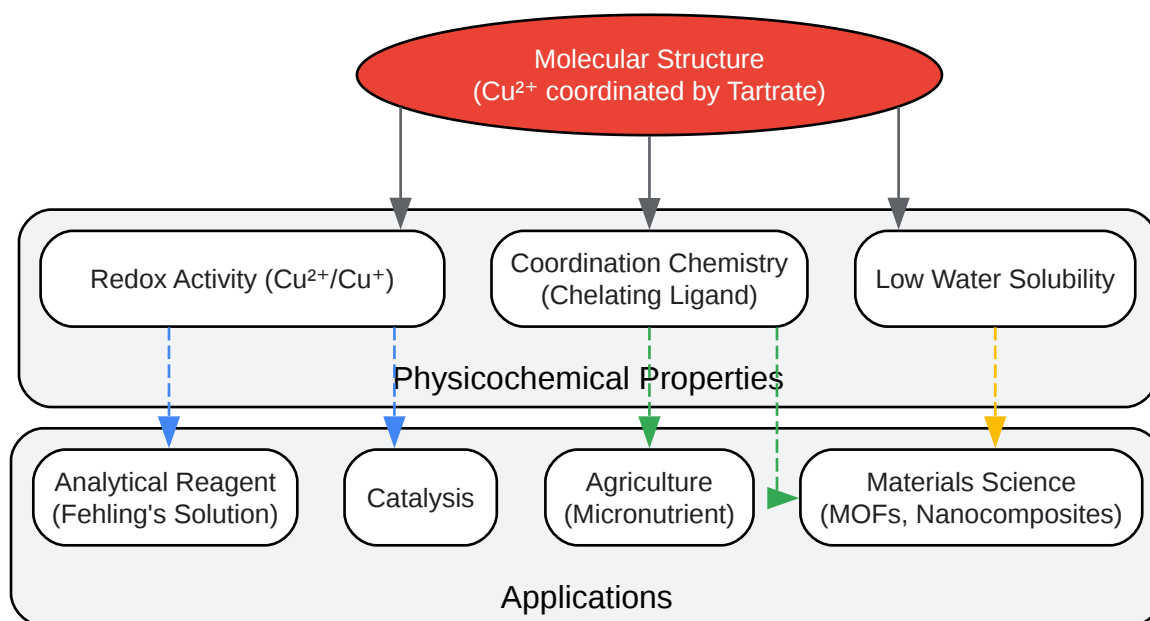


Diagram 3: Structure-Property-Application Relationship

[Click to download full resolution via product page](#)

Diagram 3: Structure-Property-Application Relationship

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. strem.com [strem.com]
- 4. Cupric tartrate | C₄H₄CuO₆ | CID 13155 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Copper(II) tartrate hydrate | Cupric tartrate hydrate | CuC₄H₄O₆*XH₂O - Ereztech [ereztech.com]
- 6. scbt.com [scbt.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. wjarr.com [wjarr.com]
- 9. more.juniata.edu [more.juniata.edu]
- 10. digitalcommons.imsa.edu [digitalcommons.imsa.edu]
- 11. datapdf.com [datapdf.com]
- To cite this document: BenchChem. [Copper(II) Tartrate Hydrate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216646#molecular-formula-and-weight-of-copper-ii-tartrate-hydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com